

A Validated Stability-Indicating UPLC Method for the Quantification of Perindopril Isomers

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Compound of Interest

Compound Name: (1R)-Perindopril t-Butylamine Salt

Cat. No.: B1161642

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Abstract

Perindopril is a potent angiotensin-converting enzyme (ACE) inhibitor widely prescribed for the treatment of hypertension and heart failure.[1][2] As a chiral molecule with five stereocenters, it can exist as 32 stereoisomers, with the (2S,3aS,7aS) configuration being the pharmacologically active S-perindopril enantiomer.[3] The presence of other isomers is considered an impurity and must be carefully controlled to ensure the safety and efficacy of the drug product. This application note presents a robust, stability-indicating Ultra-Performance Liquid Chromatography (UPLC) method for the rapid and precise quantification of Perindopril isomers. The method is validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines and is suitable for routine quality control and stability testing of Perindopril in bulk drug substances and pharmaceutical formulations.[4][5][6]

Introduction

The stereochemistry of a pharmaceutical compound is a critical quality attribute, as different isomers can exhibit significant variations in pharmacological activity, and toxicity. In the case of Perindopril, the S-enantiomer is responsible for ACE inhibition, while other isomers are considered undesirable. Regulatory agencies require stringent control over the isomeric purity

of chiral drugs.[7] Therefore, a reliable and sensitive analytical method is essential for separating and quantifying these isomers.

Ultra-Performance Liquid Chromatography (UPLC) offers significant advantages over traditional HPLC, including higher resolution, increased sensitivity, and substantially shorter run times, making it an ideal technology for demanding chiral separations. This work details a UPLC method that effectively separates Perindopril isomers, demonstrating its suitability through comprehensive validation and forced degradation studies.

Experimental

Instrumentation and Materials

- UPLC System: Waters ACQUITY UPLC System with a PDA/TUV detector or equivalent.[8]
- Column: A chiral stationary phase (CSP) column is required. Options include cellulose or amylose-based columns (e.g., Chiralpak series) or protein-based columns (e.g., Ultron ES OVM).[9] For this study, an Ultron ES OVM, 150 x 4.6 mm, 5 µm column was found to be effective.
- Data Acquisition: Empower 2.0 or equivalent chromatography data software.[8]
- Chemicals & Reagents:
 - Perindopril Reference Standard (enantiomerically pure)
 - Perindopril Isomer Mixture/Impurity Standards
 - Acetonitrile (HPLC Grade)[8]
 - Potassium Dihydrogen Phosphate (KH₂PO₄) (AR Grade)
 - Phosphoric Acid (for pH adjustment)
 - Water (Ultrapure/Milli-Q)[8]

Chromatographic Conditions

The following UPLC conditions were optimized to achieve baseline separation of Perindopril and its key isomers.

Parameter	Condition
Column	Ultron ES OVM, 150 x 4.6 mm, 5 μ m
Mobile Phase	Isocratic elution with 93% 20 mM KH ₂ PO ₄ (pH 3.75) and 7% Acetonitrile.[9]
Flow Rate	1.0 mL/min
Column Temperature	25°C[9]
Injection Volume	5 μ L[9][10]
Detection Wavelength	210 nm or 215 nm[1][11]
Run Time	< 15 minutes

Causality Behind Choices:

- **Chiral Stationary Phase (CSP):** The ovomucoid protein-based stationary phase of the Ultron ES OVM column provides the necessary stereospecific interactions (e.g., hydrogen bonding, dipole-dipole) required to differentiate between the enantiomers of Perindopril.[9]
- **Mobile Phase pH:** A pH of 3.75 ensures that the carboxylic acid groups on the Perindopril molecule are in a consistent protonation state, which is crucial for reproducible chiral recognition and retention on the CSP.
- **Acetonitrile Concentration:** The percentage of the organic modifier (acetonitrile) is optimized to balance retention time with resolution. Decreasing the acetonitrile percentage generally improves chiral separation but increases the run time.[9]

Protocols

Standard Solution Preparation

- **Stock Solution (e.g., 200 μ g/mL):** Accurately weigh about 20 mg of Perindopril Reference Standard into a 100 mL volumetric flask.

- Add approximately 70 mL of the mobile phase and sonicate for 10 minutes to dissolve.
- Allow the solution to cool to room temperature and dilute to the mark with the mobile phase.
- Working Standard Solution (for system suitability): Prepare a solution containing both the desired S-enantiomer and a small, known quantity of the undesired R-enantiomer to verify resolution.

Sample Preparation (from Tablets)

- Weigh and finely powder no fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to one tablet dosage (e.g., 4 mg Perindopril) and transfer it to a suitable volumetric flask.
- Add approximately 70% of the flask volume with the mobile phase.
- Sonicate for 15 minutes with intermittent shaking to ensure complete extraction.
- Dilute to volume with the mobile phase and mix well.
- Filter the solution through a 0.2 μ m syringe filter into a UPLC vial.

System Suitability Testing (SST)

Before sample analysis, the chromatographic system must be verified to ensure it is performing adequately.^{[12][13]} This is a mandatory step for validated methods.^[14]

Protocol: Inject the working standard solution (containing both isomers) five or six replicate times.

Acceptance Criteria:

Parameter	Acceptance Limit	Rationale
Resolution (Rs)	$R_s \geq 1.5$ between S- and R-isomer peaks	Ensures baseline separation for accurate quantification.[7]
Tailing Factor (T)	$T \leq 2.0$ for the main Perindopril peak	Confirms good peak symmetry, preventing integration errors. [14]
Repeatability (%RSD)	$\leq 2.0\%$ for peak areas of replicate injections	Demonstrates the precision of the injection and system.[8][14]

Method Validation

The analytical method was validated according to ICH Q2(R1) guidelines, which establish the performance characteristics to ensure the method is reliable for its intended purpose.[4][5][6]

Specificity (Forced Degradation)

Specificity was demonstrated by subjecting a sample solution to forced degradation under various stress conditions to ensure that the degradation products do not interfere with the quantification of the Perindopril isomers.[1][8]

- Acid Hydrolysis: 0.1 N HCl at 70°C for 3 hours.[15]
- Base Hydrolysis: 0.1 N NaOH at room temperature for 60 minutes, then neutralized.[1]
- Oxidative Degradation: 3% H₂O₂ at 70°C for 2 hours.
- Thermal Degradation: Sample heated at 105°C for 6 hours.[8]

Results: The method proved to be stability-indicating, as the primary Perindopril peak and its isomers were well-resolved from all degradation products formed under stress conditions.[11]

Linearity

The linearity was established by analyzing a series of solutions over a concentration range of 20-200 µg/mL.[9]

Results: The method exhibited excellent linearity with a correlation coefficient (R^2) of ≥ 0.999 .[\[1\]](#)

Accuracy and Precision

- Accuracy: Determined by recovery studies at three concentration levels (e.g., 50%, 100%, 150%). The mean recovery was within 98.0% to 102.0%.[\[8\]](#)
- Precision:
 - Repeatability (Intra-day): The %RSD for multiple analyses on the same day was less than 2.0%.[\[10\]](#)
 - Intermediate Precision (Inter-day): The %RSD for analyses on different days was less than 2.0%.[\[8\]](#)

Limits of Detection (LOD) and Quantification (LOQ)

The LOD and LOQ for the undesired isomer were determined based on the signal-to-noise ratio.

- LOD: The lowest amount of analyte that can be detected.
- LOQ: The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.[\[6\]](#)

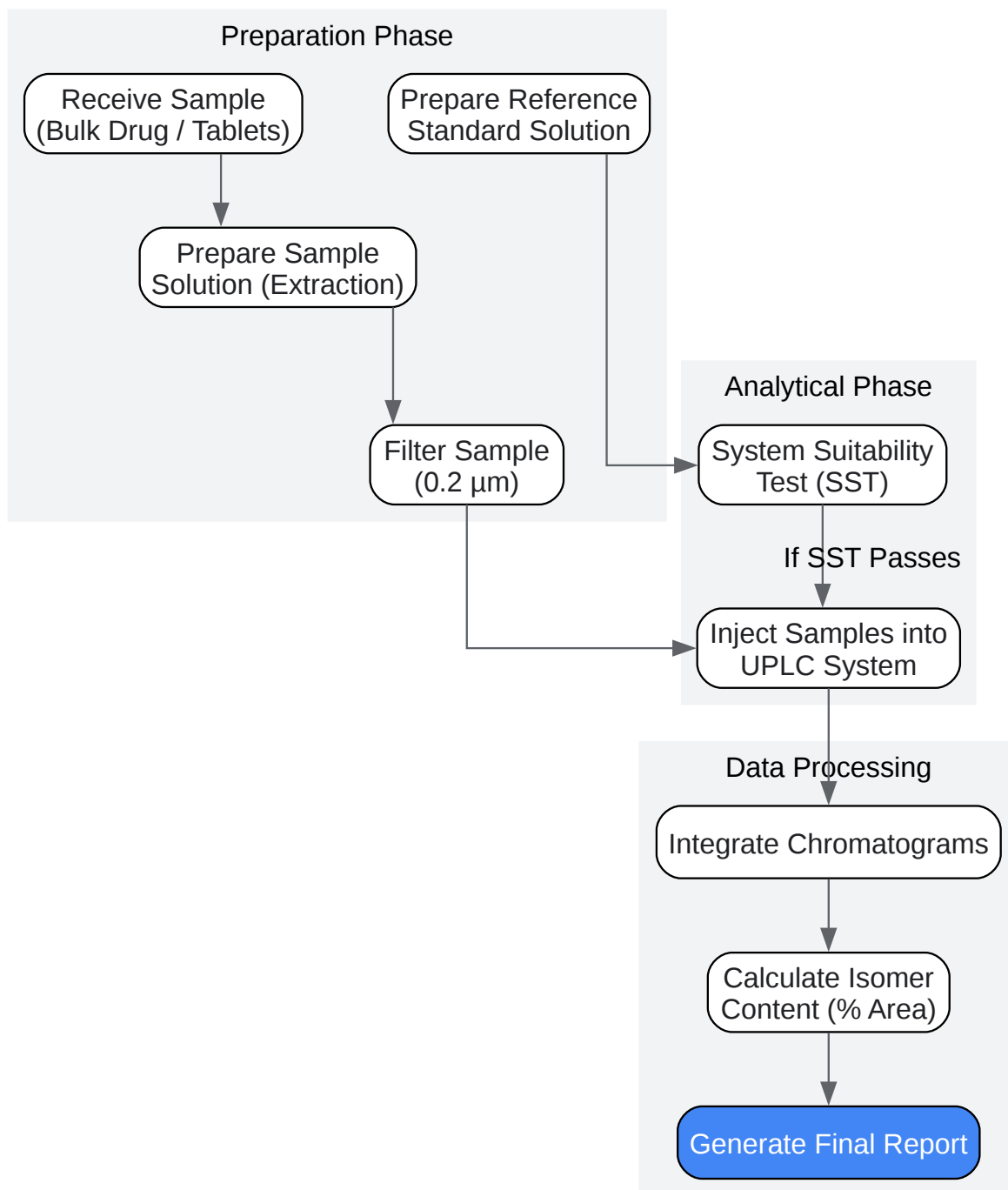
Summary of Validation Data:

Parameter	Result
Linearity (R^2)	≥ 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (%RSD)	< 2.0%
LOD ($\mu\text{g/mL}$)	$\sim 0.04 \mu\text{g/mL}$
LOQ ($\mu\text{g/mL}$)	$\sim 0.11 \mu\text{g/mL}$

Note: LOD and LOQ values are illustrative and based on typical performance.[\[10\]](#)

Visualization of Workflow

The overall analytical workflow, from sample receipt to final data reporting, is a critical process to control for consistent results.



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Caption: UPLC workflow for Perindopril isomer analysis.

Conclusion

This application note describes a highly efficient, sensitive, and robust stability-indicating UPLC method for the quantification of Perindopril isomers. The method leverages the power of UPLC technology to provide superior resolution and significantly reduced analysis times compared to conventional HPLC. The protocol has been thoroughly validated in accordance with ICH guidelines, demonstrating excellent linearity, precision, and accuracy. It is well-suited for high-throughput quality control laboratories responsible for ensuring the isomeric purity of Perindopril in both bulk substance and finished pharmaceutical products.

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